

# In-Depth Technical Guide: Safety and Handling of 8-Nitro-7-quinolinecarboxaldehyde

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## Compound of Interest

Compound Name: 8-Nitro-7-quinolinecarboxaldehyde

Cat. No.: B180672

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and potential applications of **8-Nitro-7-quinolinecarboxaldehyde**. The content is intended for professionals in research and drug development who have a foundational understanding of chemical safety and laboratory procedures.

## Chemical and Physical Properties

**8-Nitro-7-quinolinecarboxaldehyde** is a solid, typically appearing as a pale yellow to greyish-yellow or brown crystalline powder. It is identified by the CAS Number 101327-87-1. While comprehensive data on all physical properties is not readily available in all sources, the following table summarizes key reported information.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	Chem-Impex
Molecular Weight	202.17 g/mol	Chem-Impex
Melting Point	178 - 182 °C	Chem-Impex
Appearance	Pale yellow to greyish-yellow red crystal/powder	TCI Chemicals
Purity	>98.0% (GC)	TCI Chemicals

## Safety and Hazard Information

**8-Nitro-7-quinolinecarboxaldehyde** is classified as a hazardous substance. All personnel handling this compound must be thoroughly familiar with its potential dangers and the required safety precautions.

### Hazard Classification

According to available Safety Data Sheets (SDS), **8-Nitro-7-quinolinecarboxaldehyde** is classified as:

- Skin Irritant (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritant (Category 2): Causes serious eye irritation.[\[1\]](#)
- Suspected of Causing Genetic Defects (Germ Cell Mutagenicity, Category 2).[\[1\]](#)

### Precautionary Measures and Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Precautionary Statement	Description
P201	Obtain special instructions before use. <a href="#">[1]</a>
P202	Do not handle until all safety precautions have been read and understood.
P264	Wash hands and face thoroughly after handling. <a href="#">[1]</a>
P280	Wear protective gloves, protective clothing, and eye/face protection. <a href="#">[1]</a>

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).

- Eye Protection: Safety goggles or a face shield.
- Body Protection: A laboratory coat or chemical-resistant apron.
- Respiratory Protection: In case of insufficient ventilation, use a suitable respiratory protection device.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Procedure
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area gently with plenty of soap and water. Seek medical advice if skin irritation occurs. <sup>[1]</sup>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention. <sup>[1]</sup>
Ingestion	Rinse mouth. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **8-Nitro-7-quinolinecarboxaldehyde** and to ensure the safety of laboratory personnel.

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust.
- Storage: Store in a cool, dry place, locked up.<sup>[2]</sup> Some suppliers recommend storage under an inert atmosphere (e.g., Argon) at room temperature or refrigerated (2-8°C).

## Experimental Applications and Potential Signaling Pathway Involvement

**8-Nitro-7-quinolinecarboxaldehyde** serves as a key intermediate in the synthesis of a variety of bioactive molecules and functional materials.

### Synthetic Intermediate

This compound is a valuable building block in organic synthesis, particularly for:

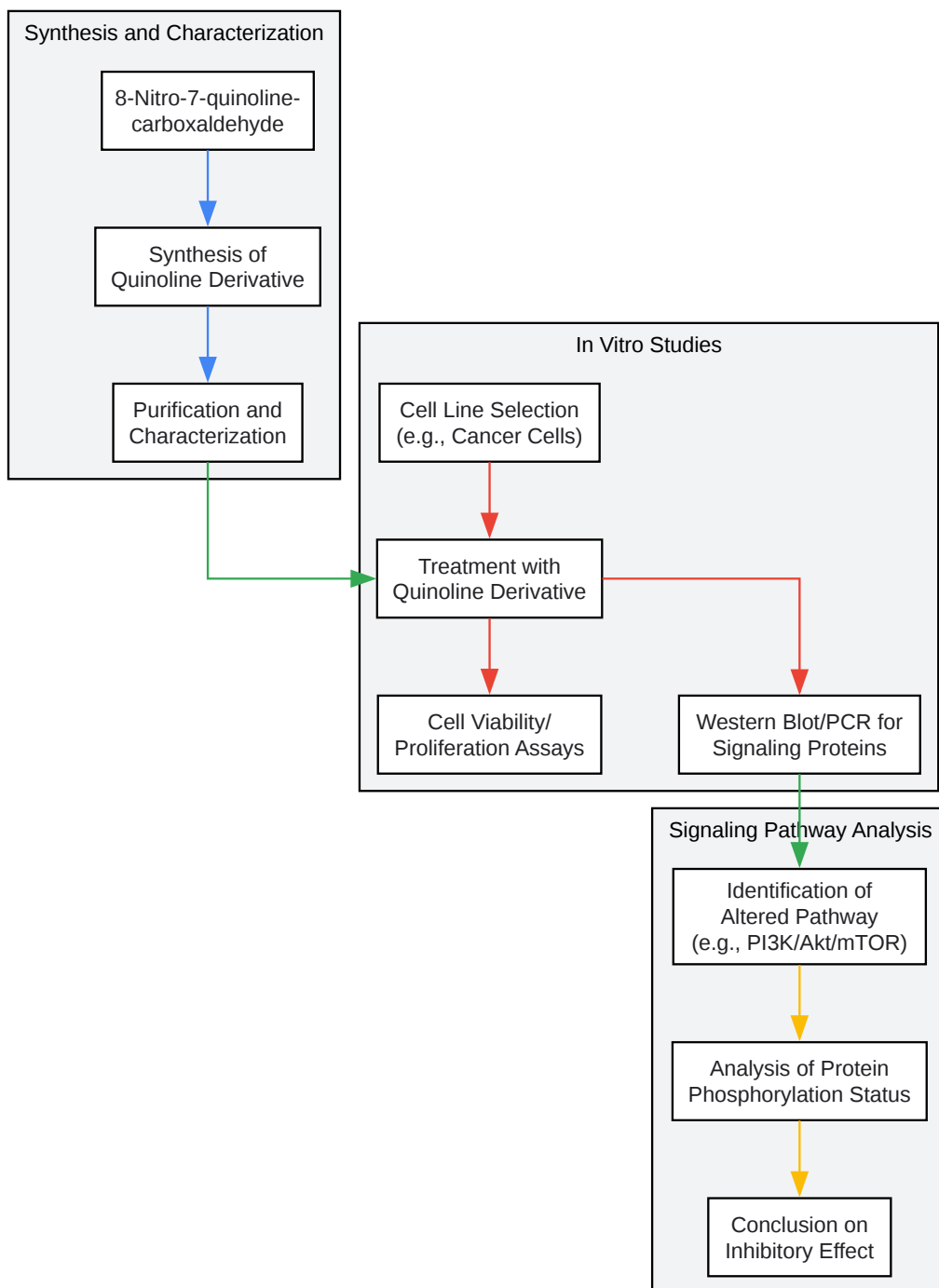
- **Pharmaceutical Development:** It is used in the creation of novel anti-cancer and antimicrobial agents.[3] Quinoline derivatives, in general, are known to be versatile scaffolds in drug discovery.
- **Fluorescent Probes:** The quinoline core is a component of some fluorescent dyes, and **8-Nitro-7-quinolinecarboxaldehyde** can be a precursor in their synthesis for applications in biological imaging.[3]

### Potential Role in Signaling Pathways

While direct studies on the signaling pathways affected by **8-Nitro-7-quinolinecarboxaldehyde** are not extensively documented in readily available literature, the broader class of quinoline derivatives has been shown to interact with various signaling cascades, particularly in the context of cancer research. Quinoline-based molecules have been investigated as inhibitors of key carcinogenic pathways.

The following diagram illustrates a generalized workflow for investigating the potential impact of a quinoline derivative, such as one synthesized from **8-Nitro-7-quinolinecarboxaldehyde**, on a cancer-related signaling pathway.

## Workflow for Investigating Quinoline Derivatives in Cancer Signaling

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Caption: A generalized workflow for the synthesis and biological evaluation of a quinoline derivative.

Quinoline derivatives have been specifically studied as inhibitors of pathways such as the PI3K/AKT/mTOR and Hedgehog-Gli signaling cascades, which are crucial in cell survival, proliferation, and differentiation.[4][5] The investigation of novel compounds derived from **8-Nitro-7-quinolinecarboxaldehyde** could follow a similar logic to determine their specific molecular targets and mechanisms of action.

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant. Follow all federal, state, and local regulations for hazardous waste disposal.

## Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. All laboratory personnel should consult the SDS for **8-Nitro-7-quinolinecarboxaldehyde** before handling the material. The user is solely responsible for all risks associated with the handling and use of this chemical.

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## References

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